Application Notes and Protocols: 2-Chloro-4-butyrylpyridine in Medicinal Chemistry

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Compound of Interest

Compound Name:	*2-Chloro-4-butyrylpyridine*
CAS No.:	*113961-70-9*
Cat. No.:	*B046553*

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Abstract

The 2-chloro-4-acylpyridine scaffold is a highly versatile and valuable building block in modern medicinal chemistry. Its dual-functional nature, featuring a reactive 2-chloro group amenable to nucleophilic substitution and cross-coupling reactions, alongside a readily modifiable ketone moiety, provides a powerful platform for the synthesis of diverse compound libraries. This guide focuses on **2-Chloro-4-butyrylpyridine**, detailing its physicochemical properties, core synthetic applications, and field-proven protocols for its derivatization. By explaining the causality behind experimental choices, this document serves as an in-depth technical resource for researchers, scientists, and drug development professionals aiming to leverage this intermediate for the discovery of novel therapeutic agents.

Introduction: The Strategic Value of 2-Chloro-4-butyrylpyridine

In the landscape of drug discovery, heterocyclic compounds are paramount, with pyridine derivatives forming the backbone of numerous approved drugs.[1] The **2-Chloro-4-**

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butyrylpyridine molecule is of particular interest due to its two orthogonal synthetic handles, which allow for sequential and controlled modifications to build molecular complexity.

- The 2-Chloro Position: The chlorine atom on the electron-deficient pyridine ring is an excellent leaving group for nucleophilic aromatic substitution (SNAr) reactions.[2][3] This position is a primary site for introducing a wide range of functional groups, including amines, thiols, and alcohols, which are crucial for modulating a compound's pharmacological profile and ADME (Absorption, Distribution, Metabolism, and Excretion) properties.

- The 4-Butyryl Position: The butyryl group, a ketone, offers a distinct set of reaction possibilities. It can be transformed into secondary alcohols, amines, or more complex structures through C-C bond formation.[4][5] This versatility allows for extensive Structure-Activity Relationship (SAR) studies, enabling the fine-tuning of a molecule's interaction with its biological target.

This application note provides a comprehensive overview of the synthetic strategies and detailed protocols to effectively utilize **2-Chloro-4-butyrylpyridine** in medicinal chemistry programs.

Physicochemical Properties & Safety Data

A thorough understanding of a reagent's properties is critical for safe handling and successful experimentation.[6][7]

Property	Value	Source
IUPAC Name	1-(2-chloropyridin-4-yl)butan-1-one	-
Molecular Formula	$C_9H_{10}ClNO$	Calculated
Molecular Weight	183.63 g/mol	Calculated
Appearance	Predicted: Colorless to pale yellow liquid or solid	-
CAS Number	Not readily available	-

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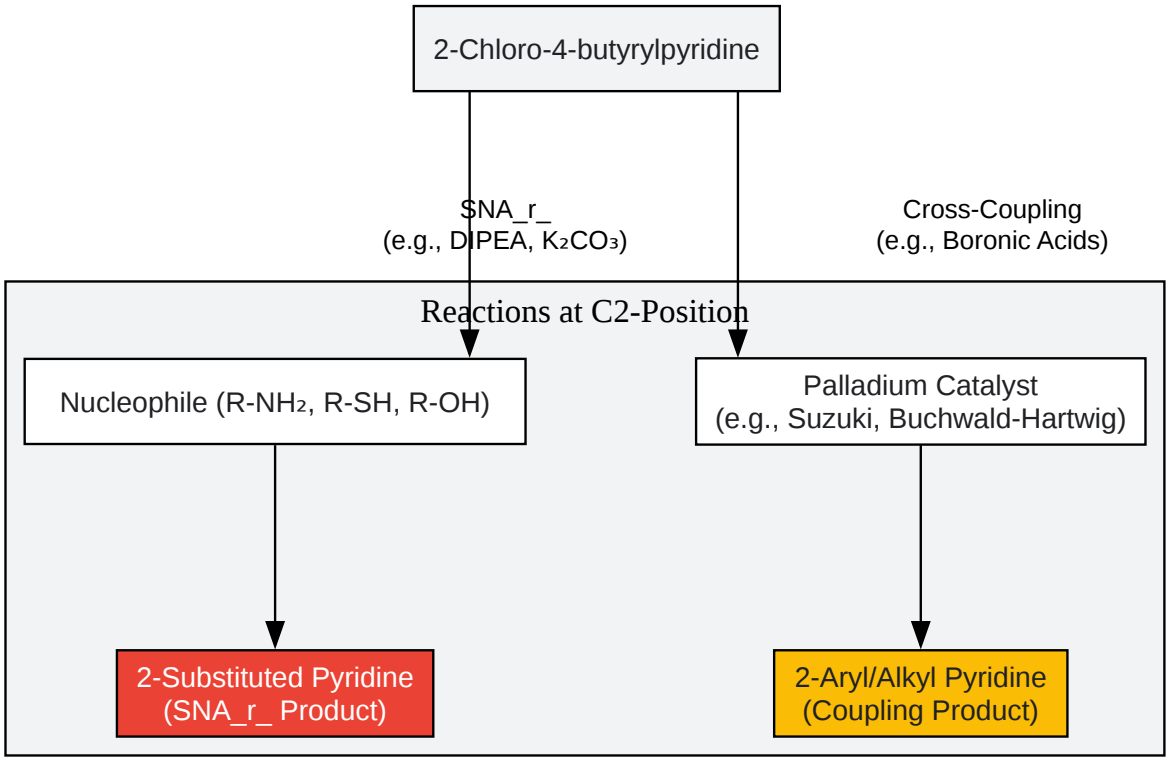
Safety & Handling: Chloropyridine derivatives should be handled with care in a well-ventilated fume hood.[6][8] Personal protective equipment (PPE), including safety goggles, lab coats, and chemical-resistant gloves, is mandatory.[7][9] These compounds are generally considered harmful if swallowed, inhaled, or in contact with skin.[10] Store in a cool, dry place away from strong oxidizing agents.[6][9]

Core Synthetic Applications: A Dual-Pronged Approach

The strategic power of **2-Chloro-4-butyrylpyridine** lies in its ability to undergo selective transformations at two distinct sites.

The 2-Chloro Position: A Gateway to Diverse Scaffolds

The electron-withdrawing nature of the pyridine nitrogen atom activates the C2 position for nucleophilic attack. This SNAr reaction is a cornerstone of pyridine chemistry.[2]



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Caption: Synthetic pathways originating from the C2-chloro position.

Protocol 3.1.1: General Protocol for Nucleophilic Aromatic Substitution (SNAr) with Amines

This protocol describes a typical procedure for the displacement of the 2-chloro group with a primary or secondary amine.

- Causality: The choice of a non-nucleophilic base like Diisopropylethylamine (DIPEA) or an inorganic base like Potassium Carbonate (K_2CO_3) is crucial. These bases neutralize the HCl generated during the reaction without competing with the amine nucleophile. High-boiling polar aprotic solvents like DMF or DMSO are used to ensure solubility of the reactants and to facilitate the reaction, which may require heating.

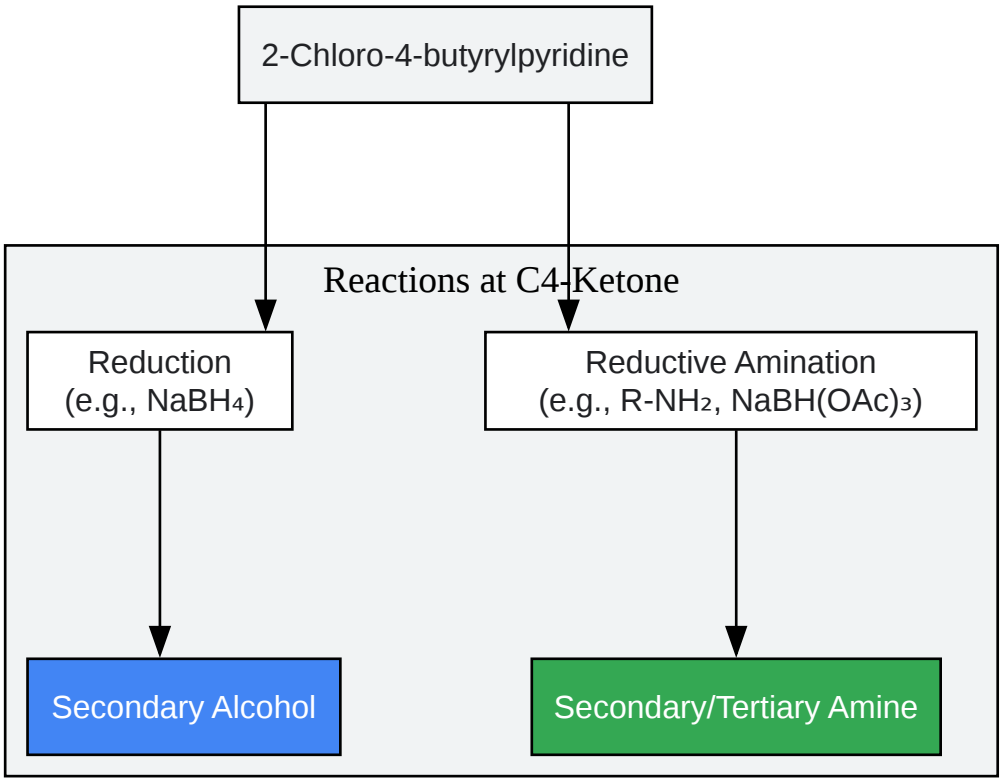
Step-by-Step Methodology:

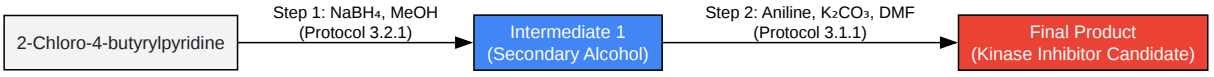
- To a solution of **2-Chloro-4-butyrylpyridine** (1.0 equiv) in anhydrous DMF (0.2 M), add the desired amine (1.2 equiv).
- Add K_2CO_3 (2.0 equiv) or DIPEA (2.5 equiv) to the mixture.
- Stir the reaction mixture at 80-120 °C under a nitrogen atmosphere. Monitor the reaction progress by TLC or LC-MS.
- Upon completion, cool the mixture to room temperature and pour it into water.
- Extract the aqueous layer with an organic solvent (e.g., Ethyl Acetate, 3x).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to yield the desired 2-amino-4-butyrylpyridine derivative.

The 4-Butyryl Group: A Hub for Functionalization

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The ketone moiety is a versatile functional group that can be transformed into a variety of other groups, enabling deep exploration of the SAR around this part of the molecule.[5]





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